

# Personal protective equipment for handling Rifaximin-d6

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## Compound of Interest

Compound Name: Rifaximin-d6

Cat. No.: B8075451

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## Essential Safety and Handling Guide for Rifaximin-d6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Rifaximin-d6**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing exposure risks and ensuring a secure laboratory environment.

Chemical Identifier:

- Name: **Rifaximin-d6**
- CAS Number: 1262992-43-7[1]

## Hazard Identification and Safety Precautions

**Rifaximin-d6** is classified as a hazardous substance with the following potential health effects:

- Suspected of damaging fertility or the unborn child.[1][2]
- Harmful in contact with skin.[1]
- Harmful if inhaled.[1]

- May cause respiratory irritation.

Signal Word: Warning

Hazard Statements:

- H361: Suspected of damaging fertility or the unborn child.
- H312+H332: Harmful in contact with skin or if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P201: Obtain special instructions before use.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove to fresh air and keep at rest in a position comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Physical and Chemical Properties

Property	Value
Physical State	Solid
Appearance	Red Orange
Molecular Formula	C <sub>43</sub> H <sub>45</sub> D <sub>6</sub> N <sub>3</sub> O <sub>11</sub>
Molecular Weight	791.9 g/mol
Melting Point/Range	218 - 220 °C / 424.4 - 428 °F
Solubility	Chloroform: Slightly Soluble; Methanol: Slightly Soluble
Storage Temperature	Store long-term at 2-8°C

## Operational Plan for Handling Rifaximin-d6

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust formation.
- Ensure an eyewash station and safety shower are readily accessible.

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection:
  - Wear protective gloves (e.g., nitrile rubber) and inspect them before use. Use proper glove removal technique to avoid skin contact.
  - Wear appropriate protective clothing to prevent skin exposure. A lab coat is mandatory.

- Respiratory Protection: If working outside a fume hood or if dust generation is likely, use a NIOSH-approved N95 or N100 respirator.

### 3. Handling Procedures:

- Obtain special instructions before use and read the Safety Data Sheet (SDS) thoroughly.
- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.
- Minimize dust generation and accumulation.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.
- Keep the container tightly closed when not in use.

### 4. Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Store in a freezer or as recommended on the product insert.
- Incompatible materials: Strong oxidizing agents.

## Disposal Plan

### 1. Waste Categorization:

- **Rifaximin-d6** waste and any contaminated materials (e.g., gloves, wipes, containers) should be considered hazardous waste.

### 2. Waste Collection and Storage:

- Collect all waste in a designated, properly labeled, and sealed container.
- Store the waste container in a secure, well-ventilated area away from incompatible materials.

### 3. Disposal Method:

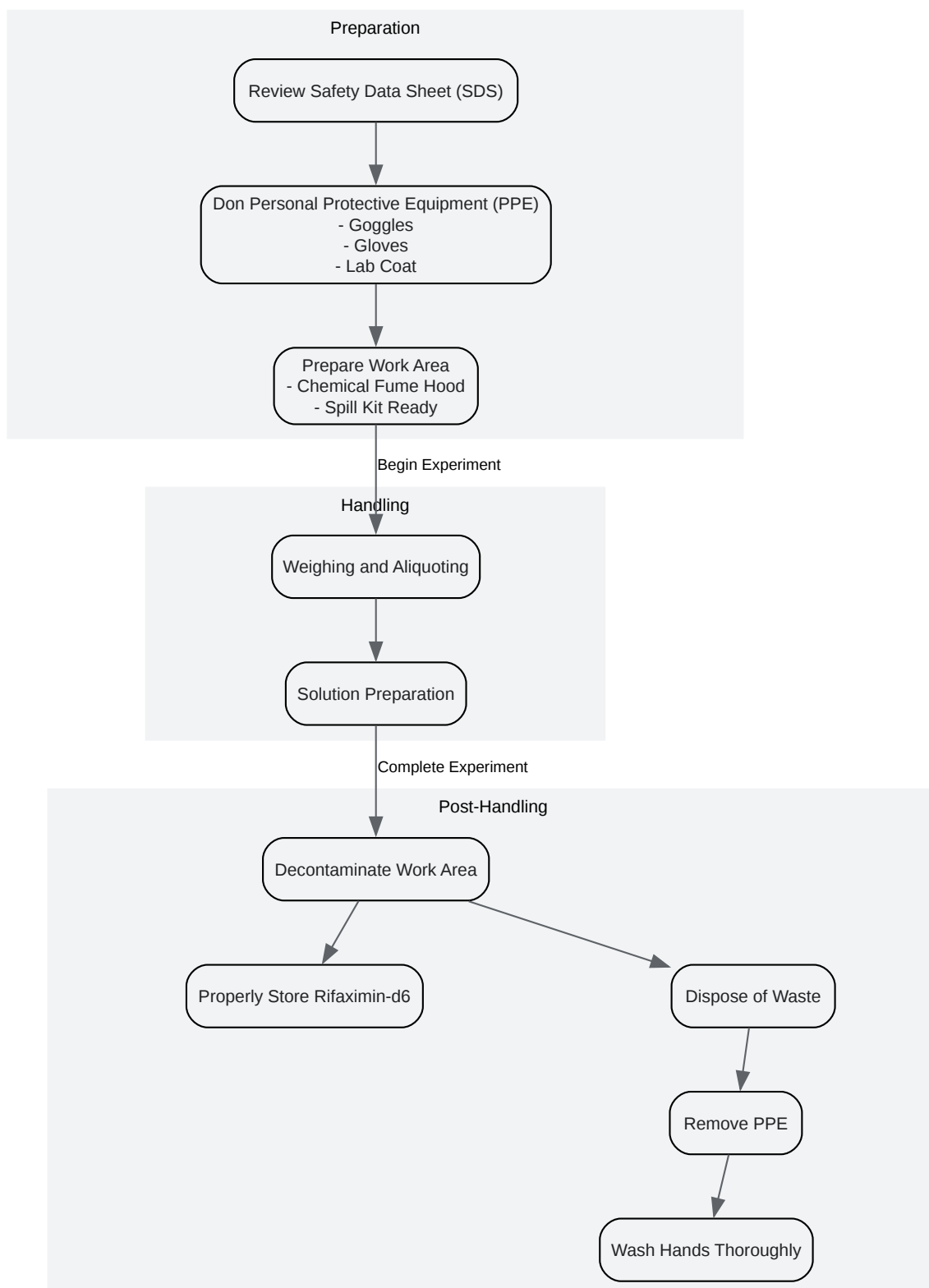
- Dispose of the waste through a licensed hazardous waste disposal company.
- Do not dispose of **Rifaximin-d6** down the drain or in the regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Alternatively, drug take-back programs may be an option for disposal of unused medicine.

## Experimental Protocol: General Weighing and Solution Preparation

- Preparation: Don all required PPE and ensure the chemical fume hood is operational.
- Weighing:
  - Tare a clean, dry weighing vessel on an analytical balance inside the fume hood.
  - Carefully transfer the desired amount of solid **Rifaximin-d6** to the weighing vessel, minimizing dust creation.
  - Record the exact weight.
- Solubilization:
  - Add the appropriate solvent (e.g., slightly soluble in Chloroform or Methanol) to the weighing vessel containing the **Rifaximin-d6**.
  - Gently swirl or vortex the mixture until the solid is completely dissolved.
  - Transfer the solution to a labeled volumetric flask or other suitable container.
  - Rinse the weighing vessel with a small amount of solvent and add the rinse to the final container to ensure a complete transfer.
- Cleanup:
  - Wipe down the balance and surrounding area inside the fume hood with a damp cloth or paper towel to decontaminate any residual powder.

- Dispose of all contaminated materials in the designated hazardous waste container.

## Workflow for Safe Handling of Rifaximin-d6



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Caption: Workflow for the safe handling of **Rifaximin-d6** from preparation to post-handling procedures.

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## References

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